

# Personal protective equipment for handling Phaclofen

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## Compound of Interest

Compound Name: *Phaclofen*

Cat. No.: *B054434*

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## Essential Safety and Handling Guide for Phaclofen

This guide provides crucial safety and logistical information for laboratory professionals handling **Phaclofen**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Core Safety Precaution: Avoid all personal contact with **Phaclofen**, including inhalation of dust.

[1] It is identified as a hazardous substance that can cause skin, eye, and respiratory irritation.

[2]

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are the primary defense against exposure to **Phaclofen**. The required level of protection increases with the quantity of the substance being handled.

Recommended PPE for Handling **Phaclofen**

Quantity	Hand Protection	Body Protection	Respiratory Protection	Eye Protection
Up to 500g	Double gloving with nitrile or low-protein, powder-free latex gloves. <a href="#">[1]</a>	Standard laboratory coat. <a href="#">[1]</a>	NIOSH-certified dust respirator. <a href="#">[1]</a>	Chemical safety glasses.
Up to 1kg	Double gloving with nitrile or low-protein, powder-free latex gloves.	Disposable, low-permeability coverall with buttoned collar and cuffs.	NIOSH-certified dust respirator.	Chemical safety glasses.

| Over 1kg / Manufacturing | Double gloving with nitrile or low-protein, powder-free latex gloves. | Disposable, low-permeability coverall and disposable shoe covers. | Air-supplied full body suit may be required for advanced respiratory protection. | Chemical safety goggles or a full-face shield. |

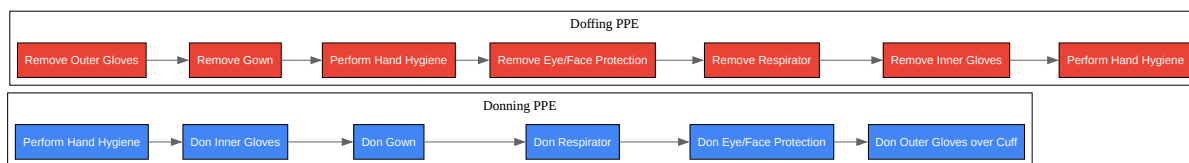
Glove Selection and Use: The suitability and durability of gloves depend on the frequency and duration of contact.

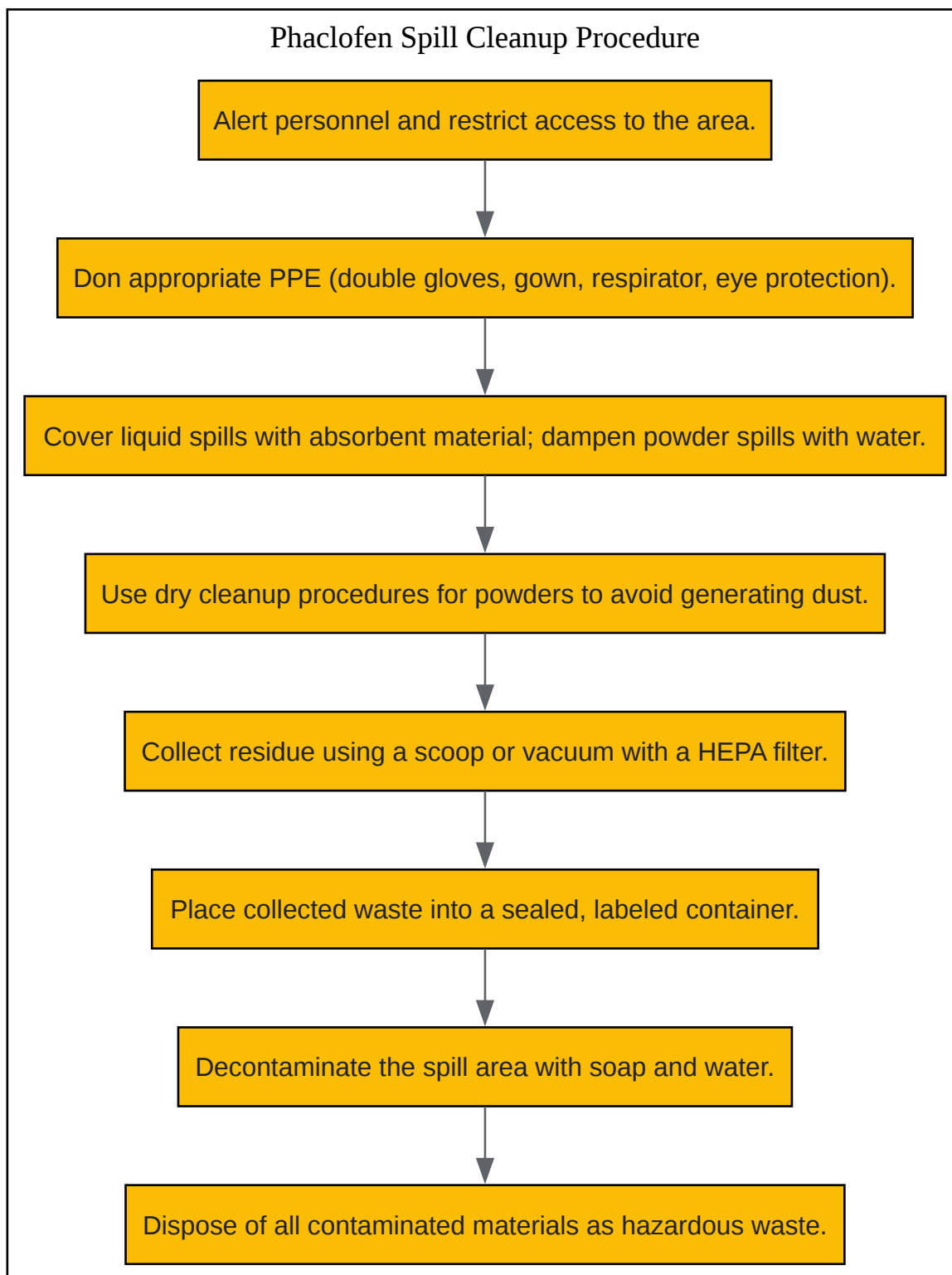
- Prolonged or Frequent Contact: A glove with a protection class of 5 or higher (breakthrough time > 240 minutes according to EN 374) is recommended.
- Brief Contact: A glove with a protection class of 3 or higher (breakthrough time > 60 minutes according to EN 374) is recommended.

Always inspect gloves for wear and degradation before use and replace them immediately if contaminated. Hands should be washed thoroughly after removing gloves.

## Procedural Guidance

Donning and Doffing of PPE: Proper procedure for putting on and taking off PPE is critical to prevent cross-contamination. The following workflow is recommended for handling hazardous drugs like **Phaclofen**.





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## References

- 1. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 2. [ppno.ca](https://ppno.ca) [[ppno.ca](https://ppno.ca)]
- To cite this document: BenchChem. [Personal protective equipment for handling Phaclofen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b054434#personal-protective-equipment-for-handling-phaclofen>]

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